

Performance comparison of Dichlorodifluoromethane in different refrigeration cycles

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dichlorodifluoromethane*

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Dichlorodifluoromethane (R-12) in Refrigeration Cycles: A Performance Comparison

A comprehensive analysis of **Dichlorodifluoromethane** (R-12) performance in various refrigeration cycles, with a comparative evaluation against its primary alternative, R-134a, and other refrigerants. This guide provides researchers, scientists, and drug development professionals with objective performance data, detailed experimental protocols, and visual representations of the underlying thermodynamic cycles.

Dichlorodifluoromethane, commonly known as R-12 or Freon-12, was once the industry standard refrigerant due to its excellent thermodynamic properties, non-flammability, and low toxicity.^[1] However, its high ozone depletion potential (ODP) led to its phase-out under the Montreal Protocol.^{[1][2]} This guide provides a detailed comparison of R-12's performance with its primary HFC replacement, R-134a (1,1,1,2-Tetrafluoroethane), and other alternatives in various refrigeration cycles, supported by experimental data.

Quantitative Performance Comparison

The performance of a refrigerant is primarily evaluated based on its Coefficient of Performance (COP) and refrigerating capacity. The COP represents the ratio of the desired cooling effect to

the work input required, making it a critical measure of energy efficiency. The refrigerating capacity indicates the amount of heat a system can remove.

Numerous studies have experimentally compared the performance of R-12 and R-134a. While theoretical analyses sometimes show a slight advantage for R-12 in terms of COP, experimental results can vary based on system design and operating conditions.[3][4] For instance, some studies have indicated a 5-11% drop in capacity and performance when R-134a is used as a drop-in replacement for R-12 in a vapor compression system.[5] Conversely, other experimental results show that under certain conditions, a system charged with R-134a can operate with a greater COP and cooling capacity.[6]

The choice of lubricant is also a critical factor. R-12 systems typically use mineral oil, whereas R-134a systems require synthetic lubricants like Polyalkylene Glycol (PAG) or Polyolester (POE) oils.[7] Using R-134a with an appropriate ester-based lubricant can lead to an increase in the system's performance compared to an R-12 system with mineral oil.[5]

Below is a summary of comparative performance data from various experimental studies.

Refrigerant	Evaporator Temperature (°C)	Condenser Temperature (°C)	Coefficient of Performance (COP)	Refrigerating Capacity	Power Consumption	Source
R-12	-15	45	~2.5	Baseline	Baseline	[3]
R-134a	-15	45	Slightly lower than R-12	Slightly lower than R-12	Slightly higher than R-12	[3]
R-12	-10	40	Higher than R-134a	Baseline	Baseline	[3]
R-134a	-10	40	Slightly lower than R-12	Slightly lower than R-12	Slightly higher than R-12	[3]
R-12	Varied	Varied	Baseline	Baseline	Baseline	[6]
R-134a	Varied	Varied	Generally higher than R-12	Generally higher than R-12	-	[6]
R-12	Low Temperature Applications	-	Baseline	Baseline	Baseline	
R-134a	Low Temperature Applications	-	-	~6% lower than R-12	-	
R-12	High Temperature	-	Baseline	Baseline	Baseline	

Applications				
R-134a	High Temperature Applications	-	-	~6% higher than R-12
R-290/R-600a mixture	Lower Evaporating Temperatures	-	3.9% to 25.1% higher than R-12	19.9% to 50.1% higher than R-12
				6.8% to 17.4% higher than R-12
R-290/R-600a mixture	Higher Evaporating Temperatures	-	11.8% to 17.6% higher than R-12	R-12 consumed slightly more than R134a

Thermodynamic Properties Comparison

The thermodynamic properties of a refrigerant are fundamental to its performance in a refrigeration cycle. Key properties include boiling point, critical temperature, and critical pressure.

Property	Dichlorodifluoromethane (R-12)	1,1,1,2-Tetrafluoroethane (R-134a)
Chemical Formula	CCl ₂ F ₂	CH ₂ FCF ₃
Molecular Weight (g/mol)	120.91	102.03
Boiling Point (°C at 1 atm)	-29.8	-26.1
Critical Temperature (°C)	112.0	101.1
Critical Pressure (kPa)	4136	4059
Ozone Depletion Potential (ODP)	~0.82	0
Global Warming Potential (GWP, 100-year)	10,900	1,430

Experimental Protocols

The following sections detail the methodologies for key experiments cited in the performance comparison of refrigerants.

Vapor-Compression Refrigeration System Performance Testing

This protocol outlines a standard procedure for evaluating the performance of a refrigerant in a vapor-compression refrigeration system.

Objective: To determine the Coefficient of Performance (COP), refrigerating capacity, and other performance parameters of a refrigerant under controlled operating conditions.

Apparatus:

- Vapor-compression refrigeration test rig equipped with:
 - Compressor (e.g., hermetic reciprocating or scroll)
 - Condenser (air-cooled or water-cooled)

- Evaporator (air-cooled or water-cooled)
- Expansion device (e.g., capillary tube or thermostatic expansion valve)
- Pressure transducers (at the inlet and outlet of each component)
- Temperature sensors (e.g., thermocouples or RTDs) at the same locations as pressure transducers.
- Refrigerant flow meter
- Power meter to measure the compressor's energy consumption
- Data acquisition system

Procedure:

- System Preparation: Evacuate the refrigeration system to remove any non-condensable gases and moisture.
- Refrigerant Charging: Charge the system with the specified amount of the refrigerant to be tested.
- Set Operating Conditions: Adjust the evaporator and condenser conditions (e.g., air or water flow rates and inlet temperatures) to the desired setpoints.
- System Stabilization: Allow the system to run until it reaches a steady-state condition, where temperatures and pressures remain constant over time.
- Data Acquisition: Record the following parameters at steady-state:
 - Pressures at the inlet and outlet of the compressor, condenser, and evaporator.
 - Temperatures at the same locations.
 - Refrigerant mass flow rate.
 - Power consumed by the compressor.

- Calculations:
 - Determine the enthalpy at each state point using the measured temperatures and pressures and the refrigerant's thermodynamic property tables.
 - Calculate the refrigerating effect (Q_e) using the enthalpy difference across the evaporator and the mass flow rate.
 - Calculate the compressor work (W_c) from the power meter reading or the enthalpy difference across the compressor and the mass flow rate.
 - Calculate the Coefficient of Performance (COP) as the ratio of the refrigerating effect to the compressor work ($COP = Q_e / W_c$).
- Repeat: Repeat the procedure for different operating conditions and for each refrigerant being compared.

Retrofitting an R-12 System with R-134a

This protocol describes the general procedure for converting a refrigeration system designed for R-12 to operate with R-134a.

Objective: To safely and effectively replace R-12 with R-134a in an existing refrigeration system and evaluate the post-retrofit performance.

Materials:

- R-134a refrigerant
- Compatible lubricant (PAG or POE oil)
- New filter-drier compatible with R-134a
- R-134a charging hoses and service fittings
- Refrigerant recovery unit
- Vacuum pump

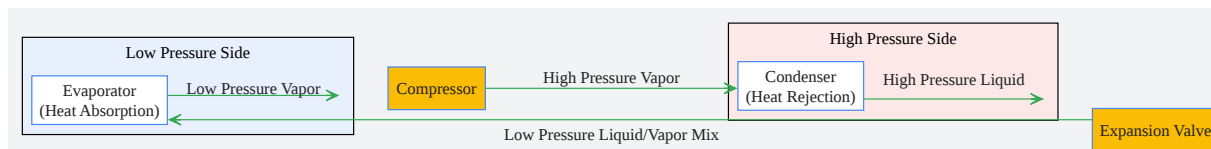
- Leak detector

Procedure:

- Recover R-12: Use a refrigerant recovery unit to safely remove all the R-12 from the system.
- Flush the System: Flush the system with an approved flushing agent to remove the old mineral oil and any contaminants. This is a critical step as mineral oil is not miscible with R-134a.
- Replace Components:
 - Replace the existing filter-drier with a new one that is compatible with R-134a.
 - Replace any seals or O-rings that are not compatible with R-134a or its lubricant.
- Add New Lubricant: Add the correct type and amount of PAG or POE oil to the compressor and other system components as per the manufacturer's recommendations.
- Evacuate the System: Connect a vacuum pump to the system and evacuate it to a deep vacuum (e.g., 500 microns) to remove all air and moisture.
- Charge with R-134a: Charge the system with R-134a. The required charge amount of R-134a is typically 80-90% of the original R-12 charge by weight.
- Leak Check: Perform a thorough leak check of the entire system using an electronic leak detector.
- Performance Evaluation: Operate the system and evaluate its performance as described in the "Vapor-Compression Refrigeration System Performance Testing" protocol. Compare the post-retrofit performance with the original R-12 performance data.

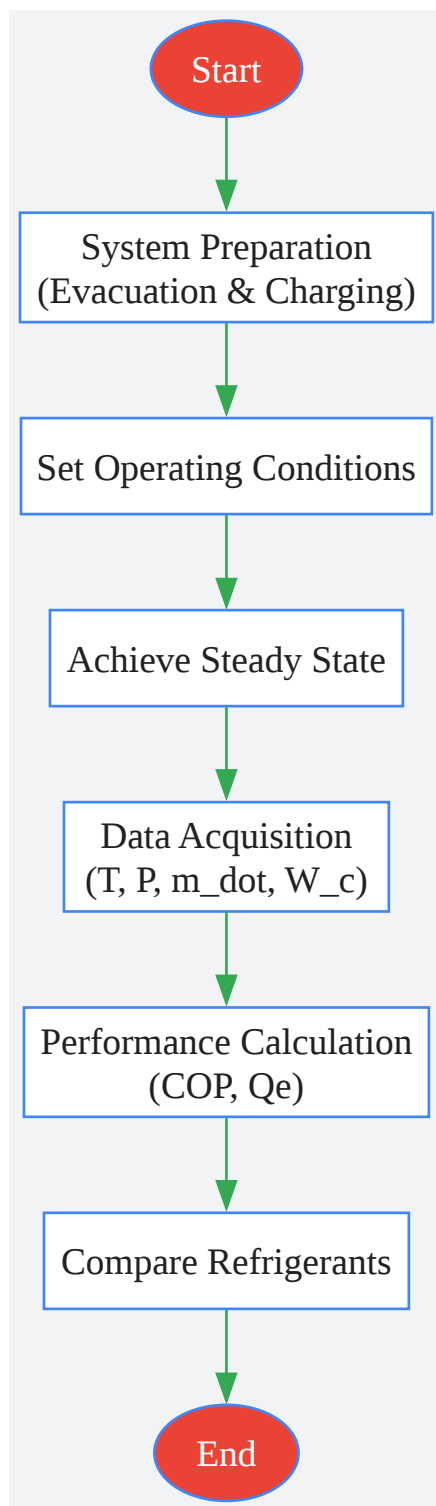
Mandatory Visualization

The following diagrams illustrate the fundamental refrigeration cycle and a typical experimental workflow using the Graphviz DOT language.



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Caption: A schematic of the vapor-compression refrigeration cycle.



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Caption: A typical workflow for experimental refrigerant performance analysis.

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References

- 1. Practical Guide to DOT Language (Graphviz) for Developers and Analysts · while true do; [danieleteti.it]
- 2. dot | Graphviz [graphviz.org]
- 3. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 4. ocf.berkeley.edu [ocf.berkeley.edu]
- 5. graphviz.org [graphviz.org]
- 6. medium.com [medium.com]
- 7. prog.lmu.edu.ng [prog.lmu.edu.ng]
- To cite this document: BenchChem. [Performance comparison of Dichlorodifluoromethane in different refrigeration cycles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179400#performance-comparison-of-dichlorodifluoromethane-in-different-refrigeration-cycles]

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